

Etacelasil: A Technical Whitepaper on its Synthesis and Biological Role

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Compound of Interest

Compound Name: *Etacelasil*

Cat. No.: *B1216580*

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Executive Summary

Etacelasil is an organosilicon compound recognized for its function as a plant growth regulator. Its primary mechanism of action is the release of ethylene, a key phytohormone involved in numerous physiological processes in plants, including fruit ripening, senescence, and abscission. While the chemical identity and general function of **Etacelasil** are established, detailed public-domain information regarding its initial discovery, specific synthesis protocols, and comprehensive quantitative performance data is limited. This document aims to provide an in-depth guide based on available scientific knowledge, including a probable synthesis route, its role in the ethylene signaling pathway, and a framework for its experimental evaluation.

Discovery and Synthesis of Etacelasil

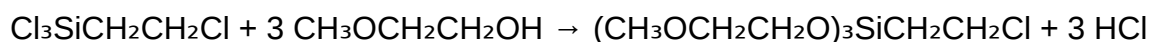
Information regarding the specific discovery of **Etacelasil**, including the researchers and organization responsible for its initial development, is not extensively documented in publicly accessible scientific literature. It is known by several synonyms, including Alsol and the code CGA 13586.

Probable Synthesis Pathway

A detailed experimental protocol for the synthesis of **Etacelasil** is not available in the reviewed literature. However, based on the principles of organosilicon chemistry, a likely synthetic route

involves the reaction of a chlorosilane precursor with an appropriate alcohol. The most probable method for synthesizing **Etacelasil**, (2-chloroethyl)tris(2-methoxyethoxy)silane, would be the alcoholysis of (2-chloroethyl)trichlorosilane with 2-methoxyethanol.

Reaction:



This reaction would typically be carried out in the presence of a tertiary amine base (e.g., triethylamine or pyridine) to neutralize the hydrochloric acid byproduct, driving the reaction to completion. The product would then be isolated and purified using standard techniques such as distillation under reduced pressure.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Etacelasil** is presented in Table 1.

Property	Value
IUPAC Name	2-chloroethyl-tris(2-methoxyethoxy)silane
CAS Number	37894-46-5
Molecular Formula	C ₁₁ H ₂₅ ClO ₆ Si
Molecular Weight	316.85 g/mol
Appearance	Likely a liquid (based on related compounds)
Boiling Point	316.3 °C at 760 mmHg
Density	1.072 g/cm ³
Water Solubility	0.08 M

Mechanism of Action: The Ethylene Signaling Pathway

Etacelasil functions by releasing ethylene, which then interacts with the plant's ethylene signaling pathway. This pathway is a well-characterized cascade that regulates a wide array of

developmental and stress responses.

In the absence of ethylene, the ethylene receptors (such as ETR1 and ERS1), located in the endoplasmic reticulum membrane, activate the CTR1 protein kinase. CTR1, in turn, phosphorylates and inactivates the downstream signaling component EIN2. This prevents the signal from propagating further, and the transcription factors responsible for ethylene responses (like EIN3) are targeted for degradation.

When ethylene is present (released from **Etacelasil**), it binds to the ethylene receptors, inactivating them. This inactivation leads to the deactivation of CTR1. As a result, EIN2 is no longer phosphorylated and becomes active. The C-terminal portion of EIN2 is cleaved and translocates to the nucleus, where it stabilizes the EIN3 transcription factor. EIN3 then activates the transcription of ethylene-responsive genes, leading to the physiological effects associated with ethylene.

Caption: The ethylene signaling pathway in plants.

Experimental Protocols

Detailed experimental protocols for the application and analysis of **Etacelasil** are not widely published. However, a general workflow for evaluating the efficacy of an ethylene-releasing compound like **Etacelasil** can be outlined.

General Experimental Workflow for Efficacy Testing

Caption: A generalized workflow for evaluating **Etacelasil**'s efficacy.

Measurement of Ethylene Release

A key experiment would be to quantify the release of ethylene from **Etacelasil** under various conditions (e.g., different pH, temperature, and humidity). This is typically done using gas chromatography (GC).

- An aqueous solution of **Etacelasil** is prepared.
- The solution is placed in a sealed vial with a known headspace volume.
- The vials are incubated under controlled temperature.

- At specific time intervals, a sample of the headspace gas is withdrawn using a gas-tight syringe.
- The gas sample is injected into a GC equipped with a suitable column (e.g., alumina) and a flame ionization detector (FID) to quantify the ethylene concentration.
- The rate of ethylene release can then be calculated.

Quantitative Data

Comprehensive, publicly available quantitative data on the performance of **Etacelasil** is scarce. While it has been noted for its use in applications such as the thinning of olives, specific dose-response data from peer-reviewed studies are not readily available. The following tables are provided as templates to illustrate how such data would be presented.

Table 2: Ethylene Release Kinetics of **Etacelasil** (Hypothetical Data)

Time (hours)	Ethylene Concentration in Headspace (ppm)
1	Data Unavailable
6	Data Unavailable
12	Data Unavailable
24	Data Unavailable
48	Data Unavailable

Table 3: Efficacy of **Etacelasil** on Olive Fruit Thinning (Hypothetical Data)

Etacelasil Concentration (ppm)	Fruit Set Reduction (%)	Final Fruit Diameter (mm)
0 (Control)	Data Unavailable	Data Unavailable
100	Data Unavailable	Data Unavailable
250	Data Unavailable	Data Unavailable
500	Data Unavailable	Data Unavailable

Conclusion

Etacelasil is an ethylene-releasing agent with applications in plant growth regulation. Its mechanism of action is tied to the well-understood ethylene signaling pathway in plants. While its chemical nature is known, there is a notable lack of publicly available, in-depth technical data regarding its discovery, specific synthesis protocols, and quantitative performance. The information that is available suggests a synthesis route common for organosilicon compounds. Further research and publication of data would be necessary to provide a more complete technical guide for the scientific community. It is possible that such detailed information is proprietary and resides within the developing company's internal documentation.

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